

Synthesis of 3-Formyl-6-methylchromone: A Detailed Protocol for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylchromone

Cat. No.: B1206851

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Application Note: 3-Formyl-6-methylchromone is a valuable heterocyclic building block in medicinal chemistry and materials science. The presence of the aldehyde group at the 3-position and the methyl group at the 6-position of the chromone scaffold allows for a variety of chemical modifications, making it a versatile precursor for the synthesis of more complex molecules with potential biological activities. This document provides a detailed protocol for the synthesis of 3-formyl-6-methylchromone, including the preparation of the key starting material, 2'-hydroxy-5'-methylacetophenone, and its subsequent conversion to the target compound via the Vilsmeier-Haack reaction.

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of 3-formyl-6-methylchromone and its precursor.

Compound	Molecular Formula	Molecular Weight (g/mol)	Yield (%)	Melting Point (°C)	Reference
2'-Hydroxy-5'-methylacetophenone	C ₉ H ₁₀ O ₂	150.17	~76	50	General Organic Chemistry Procedures
3-Formyl-6-methylchromone	C ₁₁ H ₈ O ₃	188.18	73	173	Nandgaonkar et al., Asian J. Chem., 2005

Experimental Protocols

This section provides detailed methodologies for the synthesis of the starting material and the final product.

Protocol 1: Synthesis of 2'-Hydroxy-5'-methylacetophenone via Fries Rearrangement

This protocol describes the synthesis of 2'-hydroxy-5'-methylacetophenone from p-cresyl acetate, which can be prepared by the acetylation of p-cresol.

Materials:

- p-Cresyl acetate
- Anhydrous aluminum chloride (AlCl₃)
- Ice-cold water
- Hydrochloric acid (HCl)
- Glacial acetic acid
- Standard laboratory glassware and heating apparatus

Procedure:

- In a round-bottom flask, combine p-cresyl acetate (e.g., 50 mL) and anhydrous aluminum chloride (e.g., 120 g).
- Heat the reaction mixture in an oil bath at 120°C for 45 minutes.
- After cooling, carefully decompose the reaction mixture by slowly adding it to ice-cold water containing a small amount of hydrochloric acid.
- A crude ketone will precipitate. To purify, dissolve the crude product in glacial acetic acid.
- Induce crystallization by the dropwise addition of water with constant stirring.
- Collect the resulting greenish-white solid by filtration, wash with cold water, and dry.

Protocol 2: Synthesis of 3-Formyl-6-methylchromone via Vilsmeier-Haack Reaction

This protocol details the formylation of 2'-hydroxy-5'-methylacetophenone to yield 3-formyl-6-methylchromone.^[1]

Materials:

- 2'-Hydroxy-5'-methylacetophenone
- Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Ice-cold water
- Ethanol
- Standard laboratory glassware and stirring apparatus

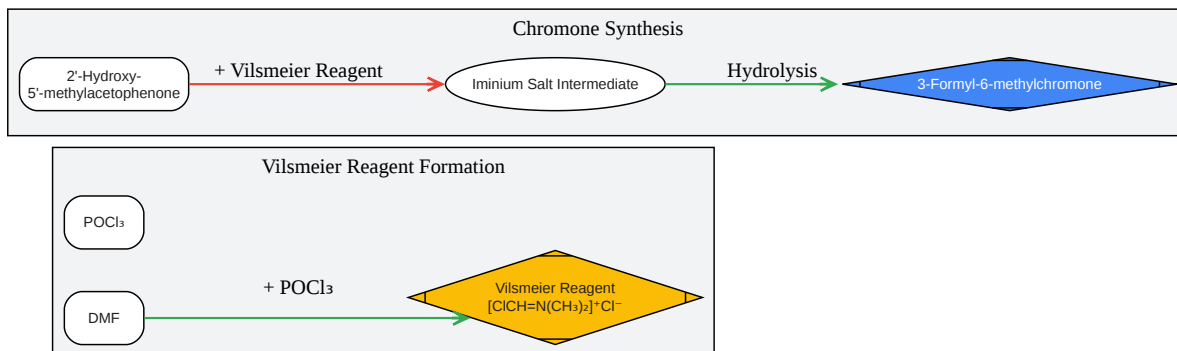
Procedure:

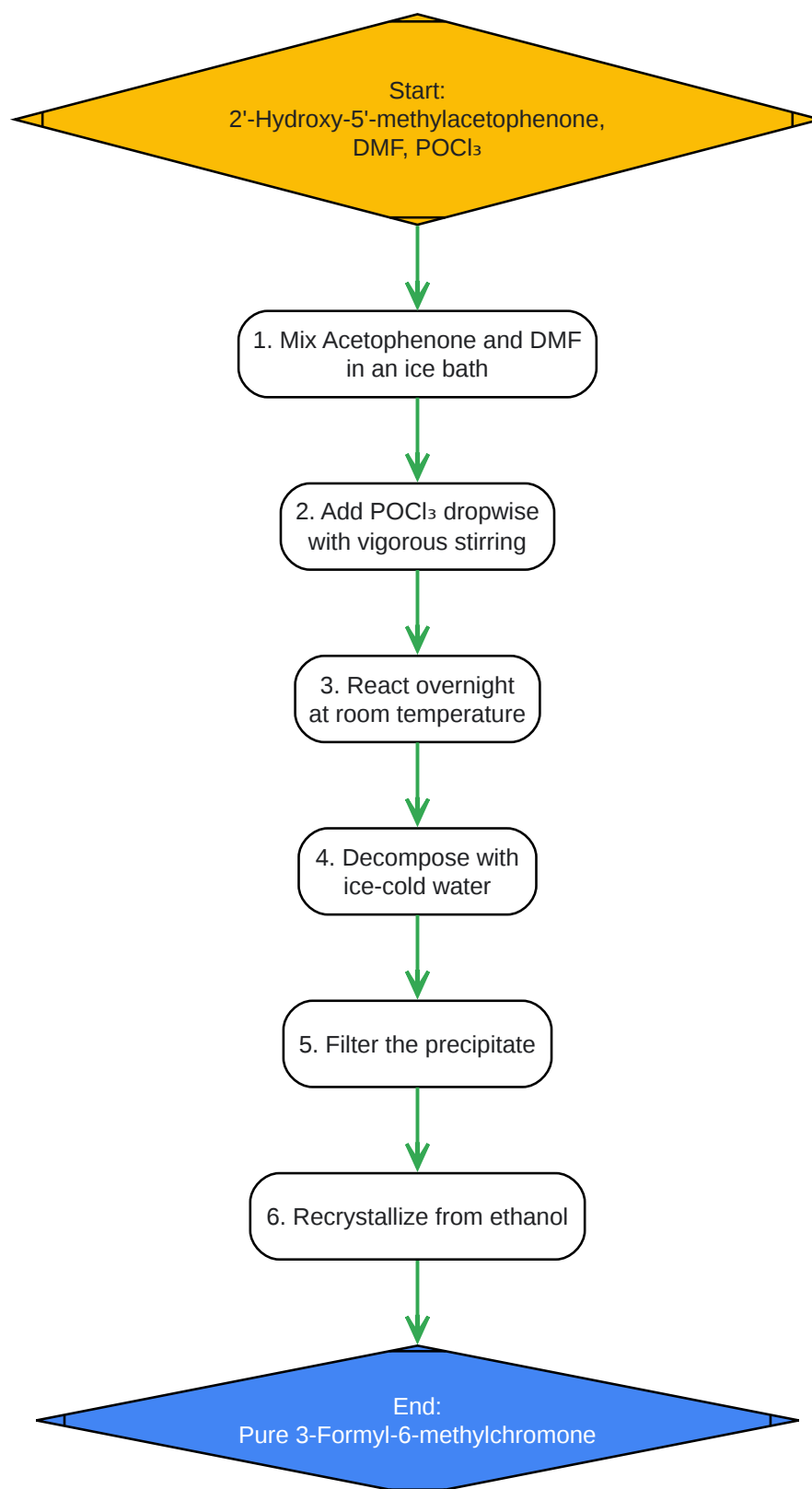
- Cool dimethylformamide (e.g., 6.0 mL) in an ice-water bath.
- To the cooled DMF, add 2'-hydroxy-5'-methylacetophenone (0.01 mol, 1.50 g) with vigorous stirring.
- Slowly add phosphorus oxychloride (0.025 mol, 2.3 mL) dropwise to the mixture, maintaining the low temperature.
- After the addition is complete, a thick, pink-colored mass will form. Allow the reaction mixture to stand at room temperature overnight.
- Decompose the reaction mixture by carefully pouring it into ice-cold water.
- A solid product will precipitate. Collect the solid by filtration.
- Recrystallize the crude product from ethanol to obtain pure 3-formyl-6-methylchromone as a crystalline solid.^[1] The yield for this reaction is reported to be 73%, with a melting point of 173°C.^[1]

Visualizations

Reaction Pathway

The Vilsmeier-Haack reaction proceeds through the formation of the Vilsmeier reagent, an electrophilic iminium species, which then reacts with the enolate of the acetophenone to build the chromone ring and introduce the formyl group.





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References

- 1. asianpubs.org [asianpubs.org]
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Phone: (601) 213-4426

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